

# Salclobuzate sodium solubility challenges

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## Compound Focus: Salclobuzate sodium

CAS No.: 387825-07-2

Cat. No.: S8757776

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## Chemical Identity of Salclobuzate Sodium

The table below summarizes the key identifying information for **Salclobuzate sodium**, which is crucial for ordering, regulatory documentation, and database searches [1] [2].

| Property                 | Details  |
|--------------------------|--|
| USAN Name                | Salclobuzate sodium [1] [2]                              |
| Molecular Formula        | $C_{11}H_{11}ClNaO_4$ [1] [2]                            |
| Average Molecular Mass   | 279.652 g/mol [1]  |
| Monoisotopic Mass        | 279.027430 g/mol [1]                                     |
| CAS Registry Number      | 387825-07-2 [1] [2]                                      |
| IUPAC Name               | Sodium 4-[(4-chloro-2-hydroxybenzoyl)amino]butanoate [1] |
| Efficacy/Therapeutic Use | Oral absorption promoter [2]                             |

## Frequently Asked Questions & Troubleshooting

This section addresses common theoretical and practical challenges.

**FAQ 1: What are the primary solubility-related challenges we might encounter with Salclobuzate sodium?** As a salt of a weak acid, its solubility is highly dependent on the pH of the solvent system. The ionized form is soluble in water, but it may precipitate under acidic conditions. Co-solvents, complexation, or pH adjustment are common strategies to mitigate this.

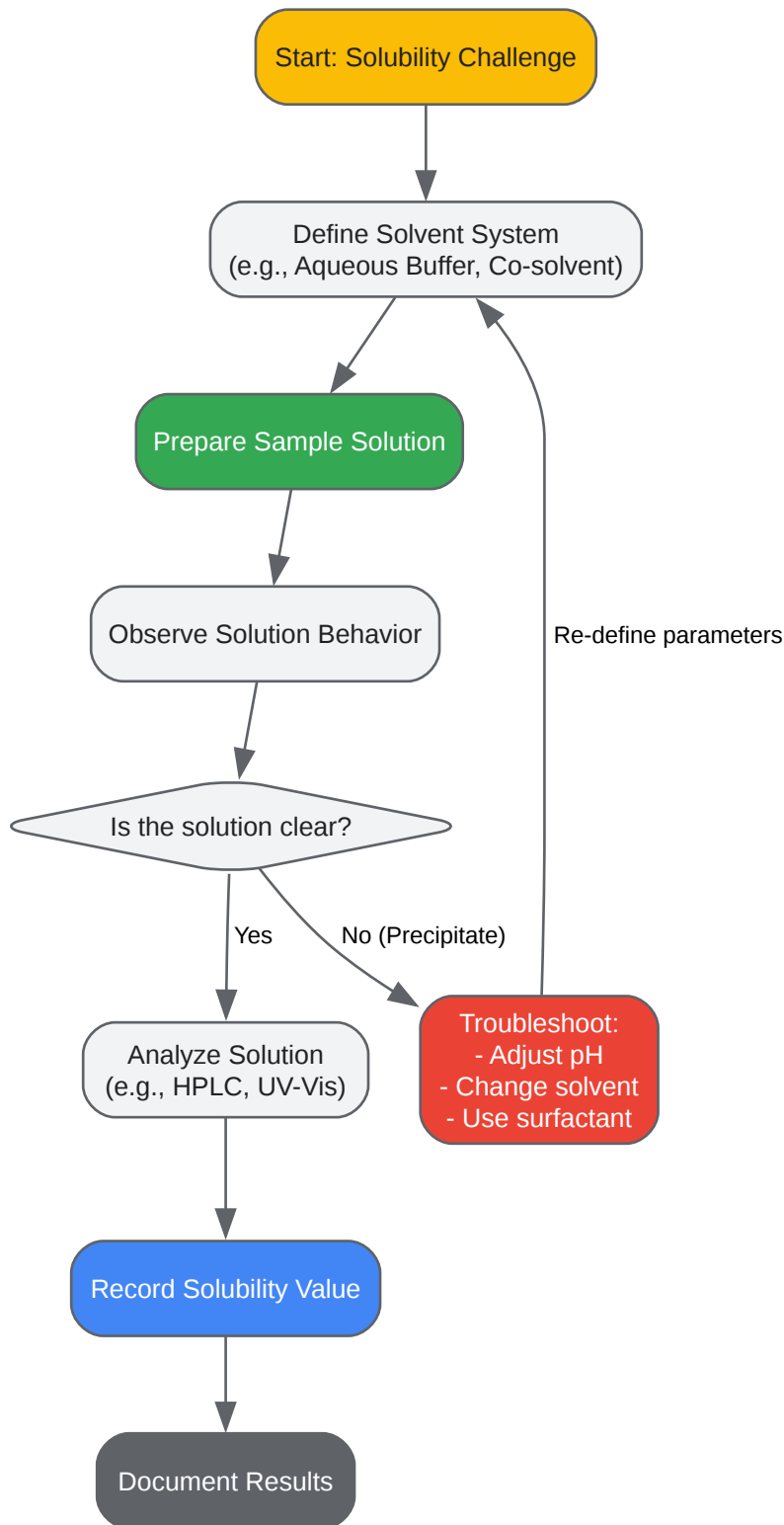
**FAQ 2: Our experimental solubility values are inconsistent. How can we improve data reliability?** Inconsistent data often stems from a lack of standardized procedures. To ensure consistency and quality control, it is critical to develop and adhere to a **Standard Operating Procedure (SOP)** for solubility studies [3]. This is especially vital in medical device and pharmaceutical development to ensure regulatory compliance and product reliability [3].

**FAQ 3: Where can I find raw experimental solubility data for this compound?** The search results indicate that specific solubility data for **Salclobuzate sodium** is not readily available in public scientific literature. You may need to:

- Consult proprietary pharmaceutical databases.
- Perform empirical experiments in your laboratory.
- Consider using machine learning models, similar to those used for predicting the solubility of related compounds like salicylic acid [4].

## Proposed Experimental Workflow for Solubility Determination

For reliable results, follow a structured experimental protocol. The flowchart below outlines a general workflow for troubleshooting solubility issues, which you can adapt for Salclobuzate sodium.



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## Where to Find More Information

Since specific data is limited, you will need to explore these avenues for further research:

- **Specialized Databases:** Search deeper in scientific databases like SciFinder, Reaxys, or PubChem using the provided CAS number (387825-07-2) [1] [2].
- **Regulatory Submissions:** For an established drug, some solubility data might be available in regulatory approval documents from agencies like the FDA or EMA.
- **Internal R&D:** The most reliable path is to generate your own data through a structured internal research program, following the principles of SOPs [3].

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## References

1. | C11H11ClNNaO4 Salclobuzate sodium [chemspider.com]
2. KEGG DRUG: Salclobuzate sodium [kegg.jp]
3. ( Standard ) : A Operating Procedure SOP Guide [matrixone.health]
4. sciencedirect.com/science/article/pii/S277250812400019X [sciencedirect.com]

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